

Potential off-target effects of Co 101244

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Compound of Interest

Compound Name: Co 101244

Cat. No.: B12815975

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Technical Support Center: Co 101244

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers using **Co 101244**, a potent and selective antagonist of GluN2B-containing NMDA receptors.

Frequently Asked Questions (FAQs)

Q1: What is the primary target of **Co 101244**?

Co 101244 is a novel, potent, and selective antagonist of the GluN2B (formerly NR2B) subunit of N-methyl-D-aspartate (NMDA) receptors.^[1] Its chemical name is 1-[2-(4-Hydroxyphenoxy)ethyl]-4-[(4-methylphenyl)methyl]-4-piperidinol hydrochloride, and it is also known by the alternative names PD 174494 and Ro 63-1908.^[1]

Q2: How selective is **Co 101244** for GluN2B-containing NMDA receptors?

Co 101244 demonstrates high selectivity for GluN2B-containing NMDA receptors over other NMDA receptor subunit combinations. Experimental data shows a significant difference in inhibitory concentrations (IC₅₀) between these subunits.^[1]

Troubleshooting Guide

Issue: Unexpected or inconsistent experimental results.

If you are encountering unexpected results, it is crucial to differentiate between potential off-target effects, experimental artifacts, and issues with on-target activity.

Q3: My results are not what I expected. Could this be an off-target effect?

While **Co 101244** is highly selective, it's essential to rule out other experimental variables first. Unexpected results could stem from various factors, including reagent stability, experimental conditions, or the specific biological system under investigation.

Q4: How can I confirm that the observed effect is due to GluN2B inhibition?

To confirm that your results are due to on-target activity, consider the following control experiments:

- Use a structurally different GluN2B antagonist: If a different antagonist for the same target produces a similar phenotype, it strengthens the conclusion that the effect is on-target.
- Rescue experiment: If possible, overexpressing a form of GluN2B that is less sensitive to **Co 101244** in your system could reverse the observed effect.
- Dose-response curve: Establish a clear dose-response relationship. The effect should correlate with the known IC₅₀ of **Co 101244** for GluN2B.

Q5: What are some general strategies to minimize potential off-target effects in my experiments?

To ensure the accuracy of your data and minimize the risk of off-target effects, the following best practices are recommended:

- Use the lowest effective concentration: Titrate **Co 101244** to the lowest concentration that elicits the desired on-target effect to reduce the likelihood of engaging unintended targets.
- Ensure reagent quality: Use a high-purity source of **Co 101244** and follow the recommended storage and handling instructions. For example, it is soluble to 100 mM in water and 50 mM in DMSO and should be stored at +4°C.

Quantitative Data

Table 1: Selectivity Profile of **Co 101244** against NMDA Receptor Subunits

Receptor Subunit Combination	IC50 (μM)
GluN1A/GluN2B	0.043
GluN1A/GluN2A	> 100
GluN1A/GluN2C	> 100

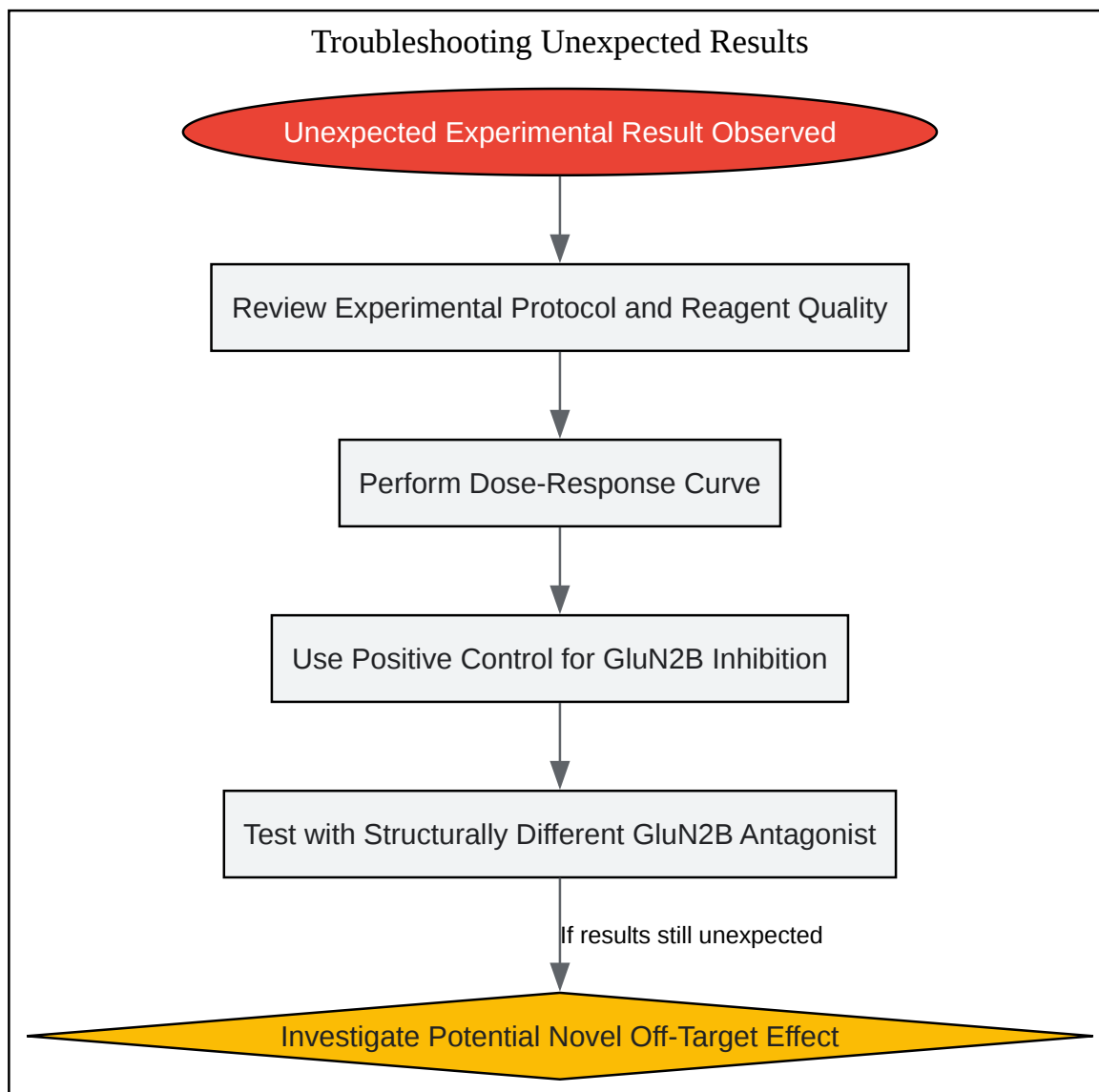
This data demonstrates the high selectivity of **Co 101244** for GluN2B-containing NMDA receptors.^[1]

Experimental Protocols

Protocol: Validating On-Target Activity of **Co 101244** using Electrophysiology

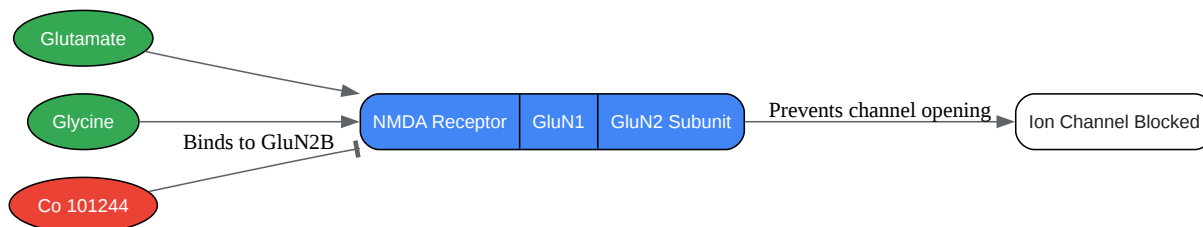
- **Cell Preparation:** Prepare *Xenopus* oocytes or a suitable mammalian cell line (e.g., HEK293) expressing specific combinations of NMDA receptor subunits (GluN1A/GluN2B, GluN1A/GluN2A, etc.).
- **Electrophysiological Recording:** Use two-electrode voltage clamp (for oocytes) or whole-cell patch clamp (for mammalian cells) to record NMDA-induced currents.
- **Compound Application:** Apply a saturating concentration of glutamate and glycine to elicit a maximal NMDA receptor response.
- **Co 101244 Application:** Perfuse the cells with increasing concentrations of **Co 101244** and measure the inhibition of the NMDA-induced current.
- **Data Analysis:** Plot the percentage of inhibition against the concentration of **Co 101244** to determine the IC50 value for each subunit combination.

Visualizations



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Caption: Troubleshooting workflow for unexpected results with **Co 101244**.



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Caption: Mechanism of action of **Co 101244** on NMDA receptors.

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References

- 1. Co 101244 hydrochloride | NMDA Receptors | Tocris Bioscience [tocris.com]
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